

Troubleshooting YU142670 insolubility in experiments

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Compound of Interest

Compound Name: YU142670

Cat. No.: B1683525

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Technical Support Center: YU142670

Welcome to the technical support center for **YU142670**. This resource provides troubleshooting guides and frequently asked questions to assist researchers, scientists, and drug development professionals in overcoming common challenges during their experiments with this selective OCRL1/INPP5F and OCRL2/INPP5B inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is **YU142670** and what is its mechanism of action?

YU142670 is a selective inhibitor of the inositol polyphosphate 5-phosphatases OCRL1/INPP5F and OCRL2/INPP5B.^{[1][2]} These enzymes are crucial regulators of cellular signaling and membrane trafficking through their hydrolysis of phosphatidylinositol 4,5-bisphosphate (PI(4,5)P2).^[1] By inhibiting these phosphatases, **YU142670** leads to an accumulation of PI(4,5)P2, which can affect various cellular processes, including autophagosome-lysosome fusion and actin nucleation.^[1]

Q2: What are the basic chemical properties of **YU142670**?

The key chemical properties of **YU142670** are summarized in the table below.

Property	Value
Chemical Formula	C ₈ H ₅ N ₅ S
Molecular Weight	203.22 g/mol [2][3]
CAS Number	133847-06-0[1][3]
Appearance	White to light brown solid powder[2][3]
Purity	≥98% (HPLC)[1][3]

Q3: What is the known solubility of **YU142670**?

The primary documented solubility for **YU142670** is in Dimethyl Sulfoxide (DMSO).

Solvent	Concentration	Comments
DMSO	2 mg/mL[1][3]	Warming may be required for complete dissolution.[1][3]

Note: Data on the solubility of **YU142670** in aqueous buffers such as PBS or in other organic solvents like ethanol is not readily available in the provided search results. It is highly recommended to perform small-scale solubility tests in your specific experimental buffer before preparing a large stock solution.

Troubleshooting Guide: Insolubility and Precipitation

Researchers may encounter issues with the solubility of **YU142670**, especially when diluting DMSO stock solutions into aqueous experimental media. The following guide provides a structured approach to troubleshoot these problems.

Problem 1: **YU142670** precipitates when added to my aqueous buffer or cell culture medium.

This is a common issue with compounds that are poorly soluble in water. The high concentration of the compound in the DMSO stock can cause it to crash out when introduced

to an aqueous environment.

Solutions:

- **Optimize the Final DMSO Concentration:** Ensure the final concentration of DMSO in your experiment is as low as possible while maintaining the solubility of **YU142670**. Most cell lines can tolerate DMSO concentrations up to 0.5%, but it is crucial to determine the specific tolerance of your cell line.
- **Stepwise Dilution:** Instead of adding the concentrated DMSO stock directly to your final volume of aqueous buffer, try a stepwise dilution. First, dilute the DMSO stock into a smaller volume of your buffer, vortexing or mixing gently, and then add this intermediate dilution to the final volume.
- **Increase the Volume of DMSO Stock:** If your experimental design allows, using a larger volume of a more dilute DMSO stock can help prevent precipitation by reducing the localized concentration shock upon addition to the aqueous medium.
- **Warming the Solution:** As the supplier information suggests that warming aids dissolution in DMSO, gently warming the final aqueous solution (e.g., to 37°C) might help to keep the compound in solution.^{[1][3]} However, be mindful of the temperature sensitivity of your experimental system and the stability of **YU142670** at elevated temperatures.
- **Use of Pluronic F-68:** For in vitro studies, the addition of a small amount of a non-ionic surfactant like Pluronic F-68 (typically at a final concentration of 0.01-0.1%) to the cell culture medium can help to maintain the solubility of hydrophobic compounds.

Problem 2: My prepared **YU142670** solution is not clear, or I see visible particles.

This indicates that the compound has not fully dissolved or has precipitated out of solution.

Solutions:

- **Ensure Complete Initial Dissolution:** When preparing your DMSO stock, ensure the compound is fully dissolved. This may require vortexing and gentle warming as recommended.^{[1][3]}

- **Sonication:** If warming and vortexing are insufficient, brief sonication of the DMSO stock solution in a water bath can help to break up small particles and facilitate dissolution.
- **Fresh Stock Preparation:** **YU142670** solutions may not be stable over long periods. It is recommended to prepare fresh stock solutions regularly and store them appropriately (e.g., at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles).
- **Filtration:** If you suspect particulate matter that is not the compound itself, you can filter your final diluted solution through a 0.22 µm syringe filter. However, be aware that this may also remove some of the precipitated compound, leading to a lower effective concentration.

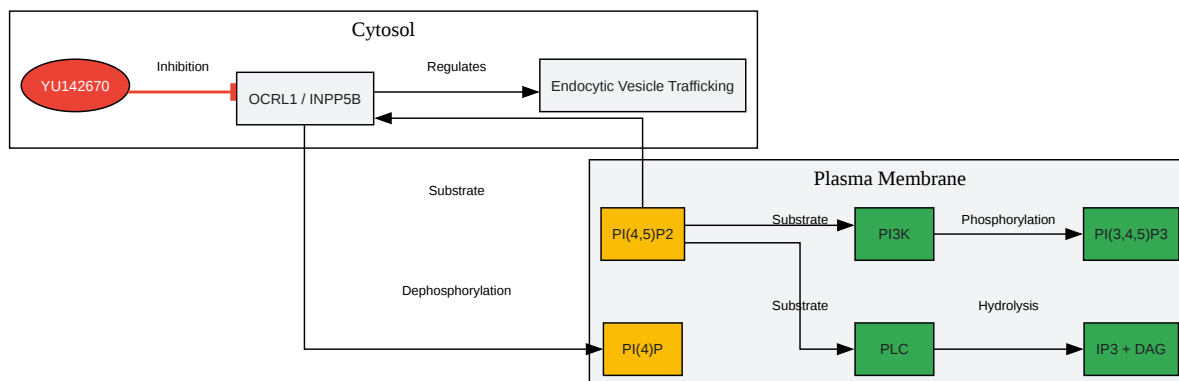
Experimental Protocols

Preparation of a 10 mM YU142670 Stock Solution in DMSO

- **Calculate the required mass:** For 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 1 \text{ mL} \times (1 \text{ L} / 1000 \text{ mL}) \times 203.22 \text{ g/mol} \times (1000 \text{ mg} / 1 \text{ g}) = 2.0322 \text{ mg}$
- **Weigh the compound:** Carefully weigh out approximately 2.03 mg of **YU142670** powder.
- **Dissolution:** Add the weighed **YU142670** to a sterile microcentrifuge tube. Add 1 mL of high-purity, sterile DMSO.
- **Mixing:** Vortex the solution thoroughly. If the compound does not fully dissolve, warm the tube gently in a 37°C water bath for 5-10 minutes, vortexing intermittently.
- **Storage:** Once fully dissolved, aliquot the stock solution into smaller volumes in sterile, light-protected tubes and store at -20°C or -80°C for long-term storage. Avoid repeated freeze-thaw cycles.

Visualizations

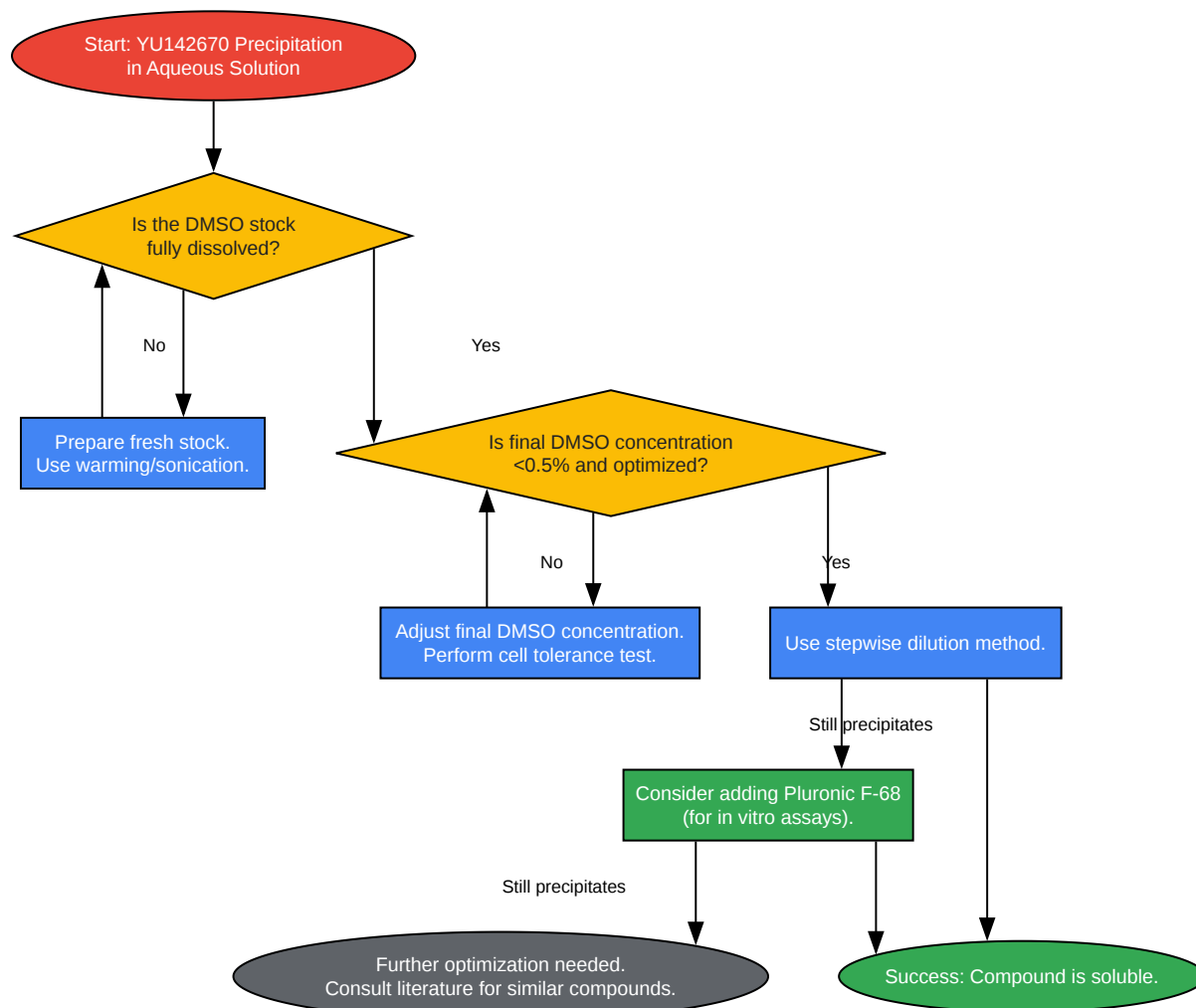
Signaling Pathway of OCRL1/INPP5B and the Effect of YU142670



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Caption: **YU142670** inhibits OCRL1/INPP5B, leading to PI(4,5)P2 accumulation.

Troubleshooting Workflow for YU142670 Insolubility



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Caption: A logical workflow for troubleshooting **YU142670** insolubility issues.

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References

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